

Understanding the structure

Compound of Interest

Compound Name: **Thieno[2,3-d]pyrimidine**

Cat. No.: **B153573**

The Thieno[2,3-d]pyrimidine Core: A Privileged Scaffold in Modern Drug Disc

An In-depth Technical Guide to the Structure-Activity Relationship of **Thieno[2,3-d]pyrimidine** Derivatives for Researchers, Scientists, and Drug Dev

The **thieno[2,3-d]pyrimidine** scaffold has emerged as a cornerstone in medicinal chemistry, recognized for its remarkable versatility and significant t modulators of various biological targets.^{[1][2][3][4]} This guide provides a comprehensive analysis of the structure-activity relationships (SAR) of **thieno[2,3-d]pyrimidine** and its derivatives, highlighting key substitution patterns and their biological activity.

The Thieno[2,3-d]pyrimidine Scaffold: A Foundation for Diverse Biological Activity

The core structure of **thieno[2,3-d]pyrimidine** offers multiple points for chemical modification, allowing for the fine-tuning of pharmacokinetic and pharmacodynamic properties. The common points of substitution and their influence on biological activity are detailed throughout this guide.

```
digraph "Thieno_Scaffold" {
    graph [fontname="Arial", fontsize=12, labelloc="t", label=""];
    node [shape=plaintext, fontname="Arial", fontsize=12];
    edge [fontname="Arial", fontsize=10];

    Thieno [label=<
        C1=CSC=C1
        >];
    S [label="S"];
    R1 [label="R1"];
    R2 [label="R2"];
    NN [label="NN"];
    R3 [label="R3"];
    R4 [label="R4"];

    Thieno -.- S;
    Thieno -.- R1;
    Thieno -.- R2;
    Thieno -.- NN;
    Thieno -.- R3;
    Thieno -.- R4;
}
```

Thieno [label=<

C1=CSC=C1

 >];

S

R1

R2

NN

R4

R3

“

```
};  
}
```

Caption: A generalized workflow for the synthesis of **thieno[2,3-d]pyrimidine** derivatives.

In Vitro Kinase Inhibition Assays

The inhibitory activity of the synthesized compounds against specific kinases is typically determined using in vitro kinase assays.

- Assay Principle: These assays measure the ability of a compound to inhibit the phosphorylation of a substrate by a kinase.
- Methodology: The kinase, substrate, ATP, and the test compound are incubated together. The extent of phosphorylation is measured, often using a radioactive tracer.
- Data Analysis: The concentration of the compound that inhibits 50% of the kinase activity (IC₅₀) is calculated.

Cell-Based Assays

To assess the cellular effects of the compounds, a variety of cell-based assays are employed.

•

Cell Viability (MTT) Assay: This assay is commonly used to determine the anti-proliferative effects of compounds. The process involves:

◦

Cell Culture: Cancer cells are seeded in 96-well plates and allowed to attach.

◦

Compound Treatment: Cells are treated with varying concentrations of the test compounds for a specified period of time.

◦

MTT Reagent Addition: The MTT reagent is added, which is converted by metabolically active cells into a colored formazan product.

◦

Measurement: The absorbance of the formazan product is measured, which is proportional to the number of viable cells.

•

Apoptosis and Cell Cycle Analysis: Flow cytometry is frequently used to investigate the mechanism of cell death.

Signaling Pathway Modulation

Thieno[2,3-d]pyrimidine-based kinase inhibitors exert their therapeutic effects by modulating key cellular signaling pathways.

```
```dot
digraph "EGFR_Signaling_Pathway" {
 graph [fontname="Arial", fontsize=12];
 node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", color="#202124", fontcolor="#5F6368"];
 edge [fontname="Arial", fontsize=10, color="#5F6368"];
 %% Nodes
 EGFR --> ERK1
 EGFR --> PI3K
 ERK1 --> Target
 PI3K --> Target
 %% Edges
 %% Node Labels
 EGFR_label [label="EGFR"]
 ERK1_label [label="ERK1"]
 PI3K_label [label="PI3K"]
 Target_label [label="Target Protein"]
}
```

```
EGFR [label="EGFR", fillcolor="#4285F4", fontcolor="#FFFFFF"];
Ras [label="Ras"];
Raf [label="Raf"];
MEK [label="MEK"];
ERK [label="ERK"];
Proliferation [label="Cell Proliferation,\nSurvival, Angiogenesis", shape=ellipse, style=filled, fillcolor="#4285F4"];
Inhibitor [label="Thieno[2,3-d]pyrimidine\nInhibitor", shape=octagon, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];
```

```
EGFR -> Ras -> Raf -> MEK -> ERK -> Proliferation;
Inhibitor -> EGFR [arrowhead=tee];
}
```

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## References

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